

Lanost-9(11)-ene-3,23-dione CAS number and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lanost-9(11)-ene-3,23-dione

Cat. No.: B15239072

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A Technical Overview of **Lanost-9(11)-ene-3,23-dione**: Identification and Characterization

For Immediate Release

This technical guide serves as a resource for researchers, scientists, and professionals in drug development interested in the steroidal compound **Lanost-9(11)-ene-3,23-dione**. This document outlines the available chemical identification information for this molecule.

Chemical Identity

Precise identification of a chemical compound is fundamental for all research and development activities. This section provides the formal nomenclature and a key identifier for **Lanost-9(11)-ene-3,23-dione**.

Identifier	Value
IUPAC Name	(8S,10S,13R,14S,17R)-4,4,10,13,14-pentamethyl-17-[(2R)-6-methyl-4-oxoheptan-2-yl]-1,2,5,6,7,8,12,15,16,17-decahydrocyclopenta[a]phenanthren-3-one
CAS Number	Information not currently available in public databases.

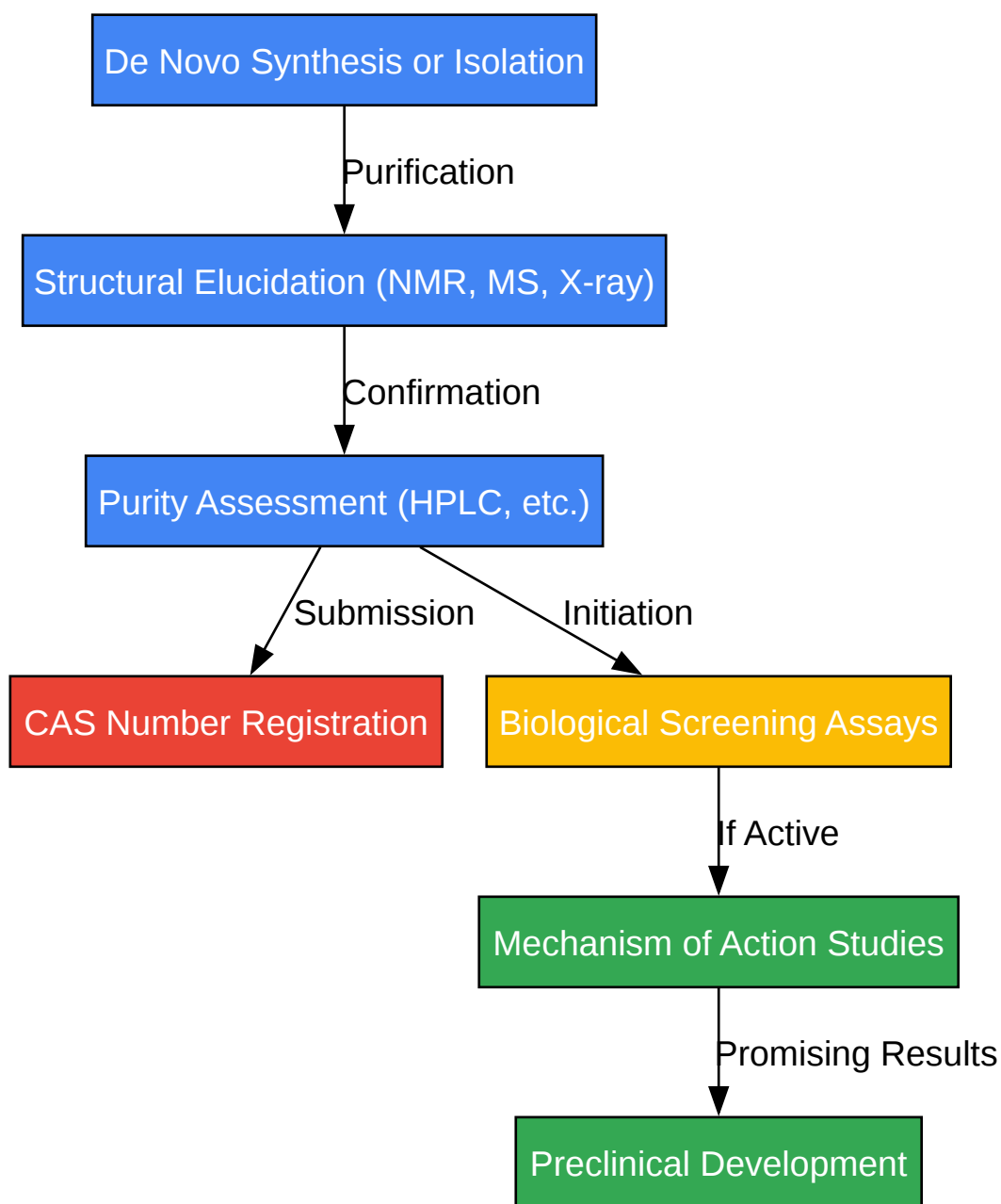
Current Status of Technical Data

A comprehensive search of scientific literature and chemical databases reveals a significant lack of published data for **Lanost-9(11)-ene-3,23-dione**. At present, there is no readily available information regarding its biological activity, experimental protocols for its synthesis or analysis, or its involvement in any signaling pathways.

The absence of a registered CAS (Chemical Abstracts Service) number further indicates that this compound is likely not commercially available and has not been the subject of significant academic or industrial research.

Logical Workflow for Future Investigation

For researchers interested in exploring the potential of **Lanost-9(11)-ene-3,23-dione**, a logical workflow for investigation would be as follows. This process outlines the foundational steps required to characterize a novel compound.



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Caption: A logical workflow for the characterization and development of a novel chemical entity.

This guide will be updated as new information regarding **Lanost-9(11)-ene-3,23-dione** becomes available in the public domain. The scientific community is encouraged to publish findings on this and other novel compounds to advance the field of drug discovery and development.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com